

Cavidine synthetic versus natural comparison

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Cavidine

CAS No.: 32728-75-9

Cat. No.: S599075

Get Quote

Sourcing and Basic Information of Cavidine

Cavidine is a natural alkaloid compound. The table below summarizes its basic chemical information and commercial availability, which is relevant for researchers.

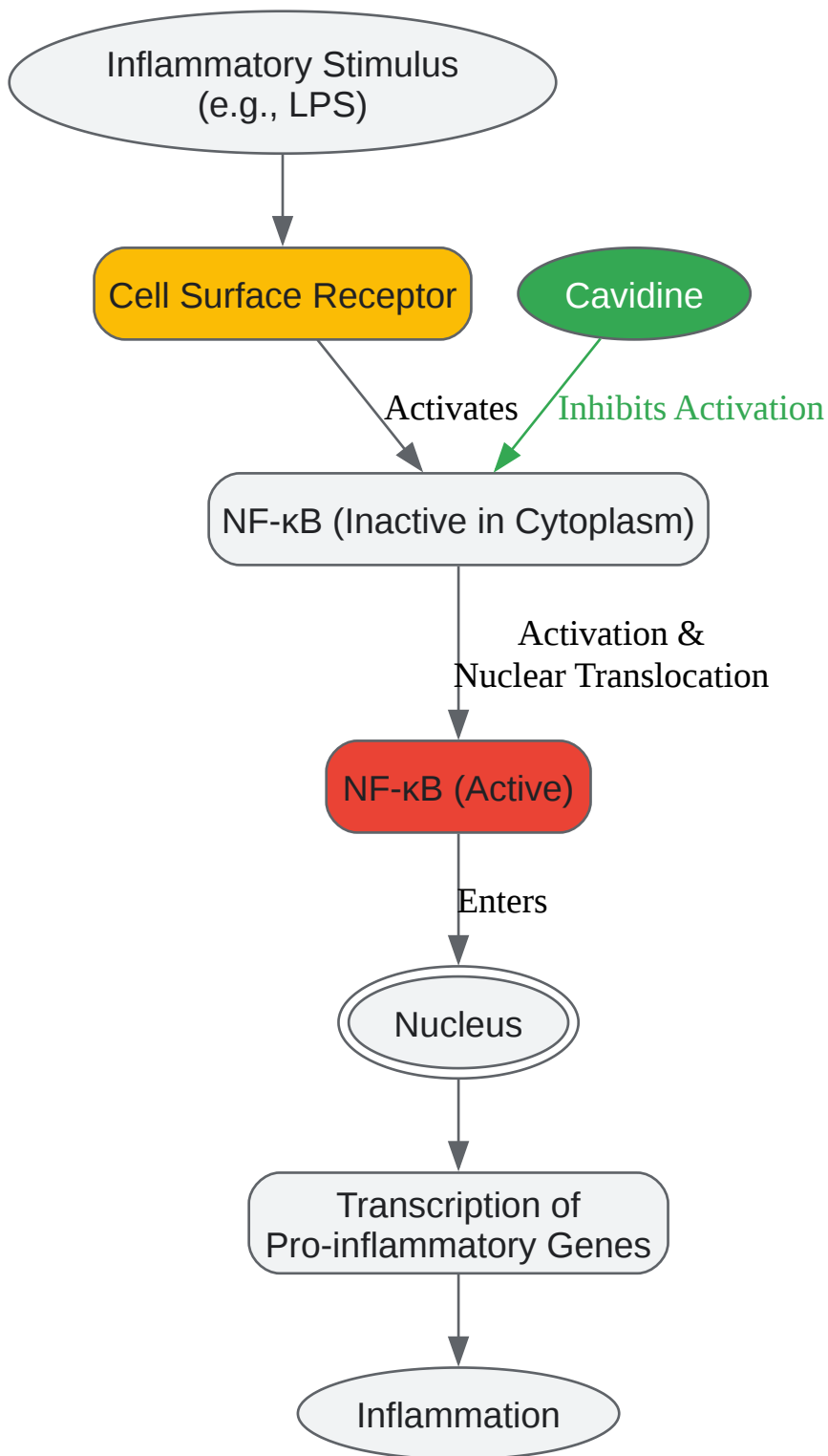
Property	Description
CAS Number	32728-75-9 [1]
Chemical Formula	C ₂₁ H ₂₃ NO ₄ [2] [1]
Molecular Weight	353.41 g/mol [2] [1]
IUPAC Name	(6S,6aR)-6,6a,11,14-tetrahydro-8,9-dimethoxy-6-methyl-12H-benzo[a]-1,3-benzodioxolo[4,5-g]quinolizine [1]
Sourcing	Available from chemical suppliers (e.g., MedChemExpress, TargetMol, Sigma-Aldrich) for research purposes [2] [1].

Known Biological Activities of Cavidine

Experimental studies have identified several biological activities for **Cavidine**. The methodologies and findings from key studies are summarized below.

Study Focus	Experimental Model/Methodology	Key Findings
Anti-inflammatory Activity [2]	In vitro: LPS-induced mouse peritoneal macrophages. Measured COX-2 inhibition and production of PGE2, TNF- α , IL-6 [2].	Selective inhibition of COX-2 enzyme; reduction of pro-inflammatory mediators (PGE2, TNF- α , IL-6) [2].
Acute Lung Injury [2]	In vivo: LPS-induced mouse model. In vitro: RAW 264.7 cells. Analyzed inflammatory markers and NF- κ B pathway activation [2].	Ameliorated lung injury; mechanism involved suppression of the NF- κ B signaling pathway [2].
Ulcerative Colitis [2]	In vivo: Acetic acid-induced murine colitis model. Assessed oxidative stress, cytokine levels, and NF- κ B pathway [2].	Showed protective effects; action linked to antioxidant activity, cytokine profile regulation, and inhibition of NF- κ B pathways [2].

Based on the available data, the anti-inflammatory effects of **Cavidine** primarily function through the inhibition of the NF- κ B signaling pathway, as illustrated below.



[Click to download full resolution via product page](#)

The diagram above illustrates **Cavidine**'s role in suppressing the NF-κB pathway. Upon an inflammatory stimulus like LPS, the NF-κB complex becomes activated and translocates to the nucleus to trigger the

expression of pro-inflammatory genes. Research indicates that **Cavidine** interferes with this process, inhibiting the activation of NF- κ B and thereby reducing the downstream inflammatory response [2].

Research Implications and Considerations

The lack of a direct natural versus synthetic **Cavidine** comparison means researchers must consider several practical aspects:

- **Chemical Identity:** From a strict chemical standpoint, a purified natural compound and its synthetically produced counterpart are structurally identical. The primary differences often lie in the presence of minor impurities and the production cost.
- **Practical Research Considerations:** For most laboratory research, the choice between natural and synthetic **Cavidine** may come down to availability, cost, and purity specifications from commercial suppliers [1]. The biological activities documented in literature are based on the commercially available compound, which is typically synthetic due to the scale and purity required for research.
- **Verifying Activity:** Since direct comparative data is unavailable, the most reliable approach is to validate the biological activity of any sourced **Cavidine** batch using established in vitro assays, such as the LPS-induced macrophage model, to confirm it elicits the expected anti-inflammatory effects [2].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. CAS#: 32728-75-9 Cavidine [chemicalbook.com]
2. [medchemexpress.com/ cavidine .html](https://www.medchemexpress.com/cavidine.html) [medchemexpress.com]

To cite this document: Smolecule. [Cavidine synthetic versus natural comparison]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b599075#cavidine-synthetic-versus-natural-comparison>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com